

Physical and Chemical Properties of (-)-Citronellal

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Compound of Interest

Compound Name: (-)-Citronellal

Cat. No.: B106795

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(-)-Citronellal, a naturally occurring monoterpenoid aldehyde, is the (S)-enantiomer of 3,7-dimethyl-6-octenal. It is a principal component of citronella oil and is recognized for its characteristic lemon-like scent.

Table 1: Summary of Physical and Chemical Properties of **(-)-Citronellal**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O	[1][2]
Molecular Weight	154.25 g/mol	[1][2]
Appearance	Colorless to slightly yellow liquid	[1]
Odor	Strong, flowery lemon-like odor	[1]
Density	0.851 - 0.855 g/cm ³ at 20°C	[2]
Boiling Point	201-207 °C (394-405 °F; 474-480 K)	[2]
Melting Point	Not well-defined, typically below -20°C	[3]
Refractive Index (n _D ²⁰)	1.446 - 1.456	
Optical Rotation [α] _D ²⁰	-12° to -15° (neat)	
Solubility	Slightly soluble in water; soluble in ethanol and other organic solvents.	[1]
Flash Point	74 °C (165 °F) (closed cup)	[1]
Vapor Pressure	0.2 mmHg at 25°C	

Experimental Protocols

This section provides detailed methodologies for the determination of key physical properties and for characteristic chemical reactions of **(-)-Citronellal**.

Determination of Physical Properties

This method is suitable for determining the boiling point of small quantities of liquid.

- Apparatus: Small test tube, thermometer, capillary tube (sealed at one end), heating block or oil bath, magnetic stirrer.

- Procedure:
 - Place a small volume (a few milliliters) of **(-)-Citronellal** into the test tube along with a small magnetic stir bar.
 - Invert the sealed capillary tube and place it within the test tube, open end down.
 - Gently heat the apparatus while stirring.
 - Observe for a continuous stream of bubbles emerging from the capillary tube, which indicates that the liquid has reached its boiling point.
 - The temperature at which a steady stream of bubbles is observed is recorded as the boiling point.
 - To confirm, allow the apparatus to cool and note the temperature at which the liquid is drawn back into the capillary tube.

Optical rotation is a critical parameter for chiral molecules like **(-)-Citronellal** and is measured using a polarimeter.^{[4][5][6][7]}

- Apparatus: Polarimeter, 1 dm sample cell, sodium lamp (D-line, 589 nm).
- Procedure:
 - Calibrate the polarimeter by taking a blank reading with the solvent (e.g., ethanol) in the sample cell.
 - Prepare a solution of **(-)-Citronellal** of known concentration (c , in g/100 mL) in the chosen solvent.
 - Fill the sample cell with the **(-)-Citronellal** solution, ensuring no air bubbles are present.
 - Place the sample cell in the polarimeter and measure the observed rotation (α) at a constant temperature (typically 20°C).
 - The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * c)$ where l is the path length of the sample cell in decimeters (dm).

This protocol determines the solubility of **(-)-Citronellal** in ethanol, a common solvent.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Apparatus: Graduated cylinder (10 mL), burette, test tubes.
- Procedure:
 - Place 1 mL of **(-)-Citronellal** into a 10 mL graduated cylinder.
 - Gradually add 80% ethanol solution in 0.5 mL increments from a burette.
 - After each addition, vigorously shake the cylinder to ensure thorough mixing.
 - Observe the solution visually. The point at which the solution becomes clear and homogenous indicates the solubility. The result is often expressed as the volume of solute per volume of solvent required for complete dissolution (e.g., 1:2 v/v).

Chemical Reactions and Synthesis Protocols

This intramolecular ene reaction is a key step in the synthesis of menthol.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Catalyst: Anhydrous Zinc Bromide (ZnBr_2)
- Materials: **(-)-Citronellal**, anhydrous zinc bromide, toluene, 0.05 mol/L hydrobromic acid (HBr) aqueous solution.
- Procedure:
 - Set up a reaction vessel equipped with a mechanical stirrer, reflux condenser, and a dropping funnel.
 - Charge the vessel with anhydrous Zinc Bromide (50-70 g per 100 g of citronellal) and toluene (300-400 g per 100 g of citronellal).[\[12\]](#)
 - Heat the mixture to reflux.
 - A solution of **(-)-Citronellal** in toluene is added dropwise to the refluxing mixture over a period of 1-2 hours.[\[12\]](#)

- After the addition is complete, maintain the reaction at reflux for an additional 2-5 hours.
[12]
- Upon completion, cool the reaction mixture and quench by adding a 0.05 mol/L HBr aqueous solution.[12]
- Separate the organic layer, and remove the toluene under reduced pressure to yield crude isopulegol.
- The product can be further purified by vacuum distillation.

The aldehyde functional group of citronellal can be selectively reduced to a primary alcohol.[16]
[17][18][19]

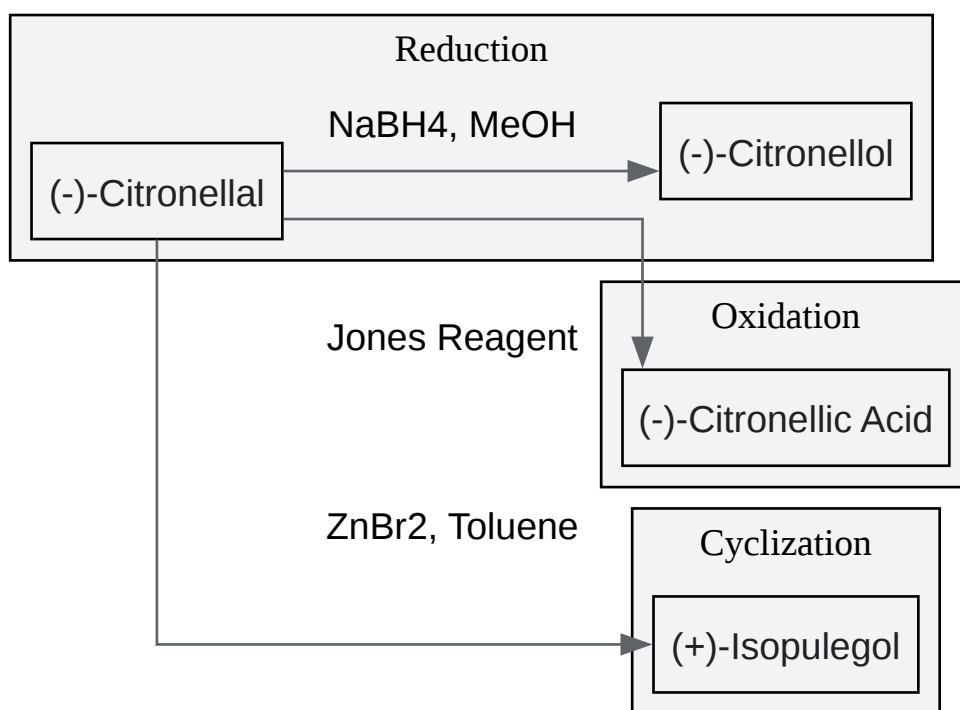
- Reducing Agent: Sodium Borohydride (NaBH_4)
- Materials: **(-)-Citronellal**, sodium borohydride, methanol, water, dichloromethane.
- Procedure:
 - Dissolve **(-)-Citronellal** (e.g., 1 g) in methanol (10 mL) in a round-bottom flask equipped with a magnetic stir bar.
 - Slowly add sodium borohydride (0.30 g) to the stirred solution.[17] Be cautious of bubbling.
 - Stir the mixture at room temperature for approximately 15 minutes.[17]
 - Remove the methanol by evaporation under reduced pressure.
 - Add about 10 mL of water to the residue and stir.
 - Transfer the mixture to a separatory funnel and extract with dichloromethane (2 x 10 mL).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter and evaporate the solvent to obtain crude (-)-Citronellol, which can be purified by distillation.

The aldehyde group can be oxidized to a carboxylic acid using various oxidizing agents. The Jones oxidation is a classic method.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

- Oxidizing Agent: Jones Reagent (CrO_3 in H_2SO_4 /acetone)
- Materials: **(-)-Citronellal**, acetone, Jones reagent.
- Procedure:
 - Preparation of Jones Reagent: Dissolve chromium trioxide (26.7 g) in concentrated sulfuric acid (23 mL) and carefully dilute with water to a total volume of 100 mL.[\[26\]](#)
 - Dissolve **(-)-Citronellal** in acetone in a flask equipped with a stirrer and a dropping funnel, and cool the mixture in an ice bath.
 - Add the Jones reagent dropwise to the stirred solution, maintaining the temperature below 20°C .
 - Continue the addition until the orange color of the reagent persists.
 - Quench the reaction by adding isopropanol until the solution turns green.
 - Decant the acetone solution from the chromium salts and neutralize with sodium bicarbonate.
 - Filter the mixture and remove the acetone by evaporation.
 - Extract the aqueous residue with ether, wash the ether extract with brine, dry over anhydrous sodium sulfate, and evaporate the solvent to yield (-)-citronellic acid.

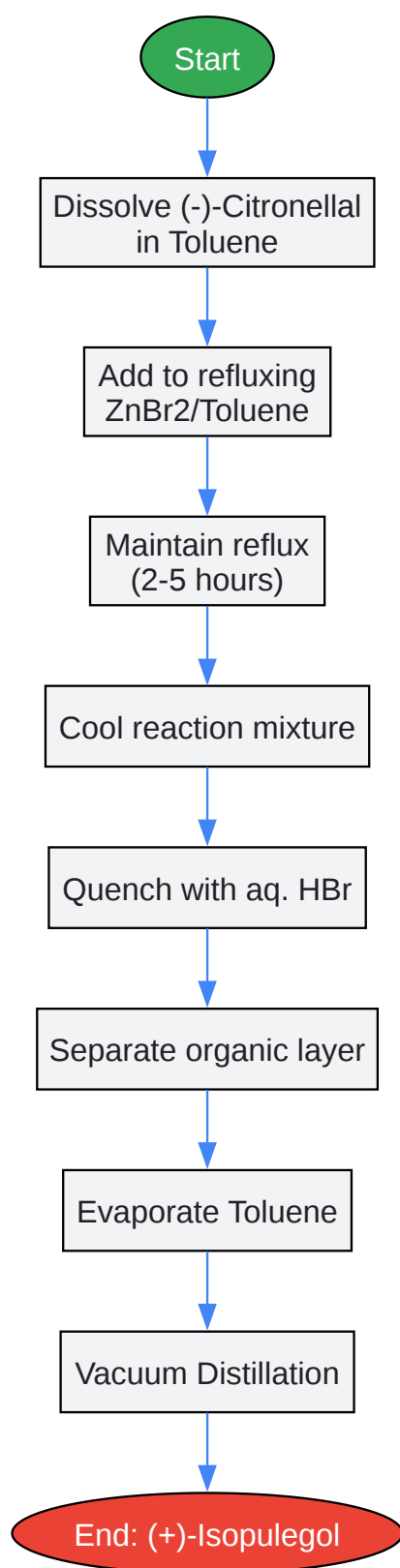
Visualizations

The following diagrams, created using the DOT language, illustrate key reaction pathways and experimental workflows.



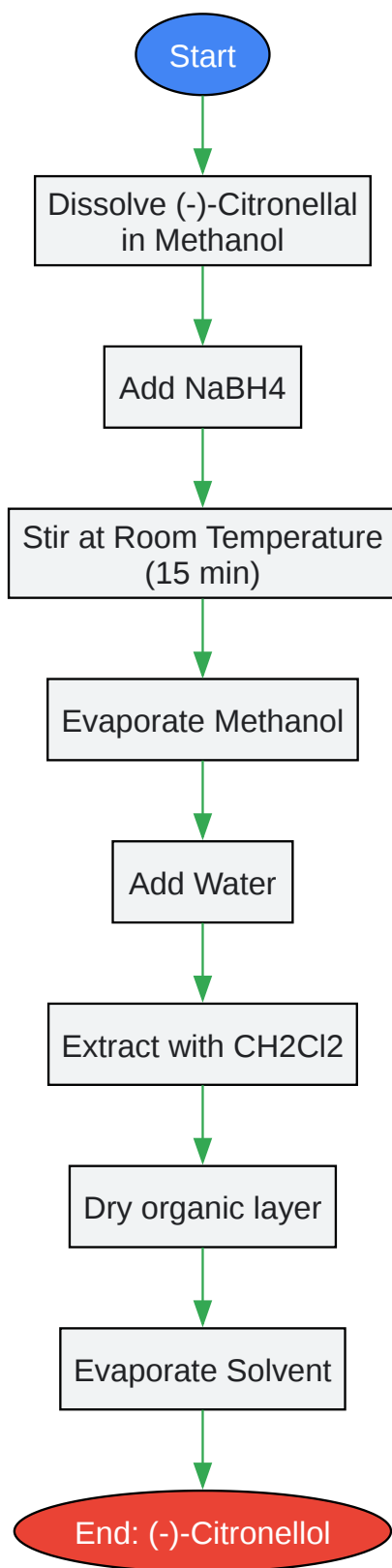
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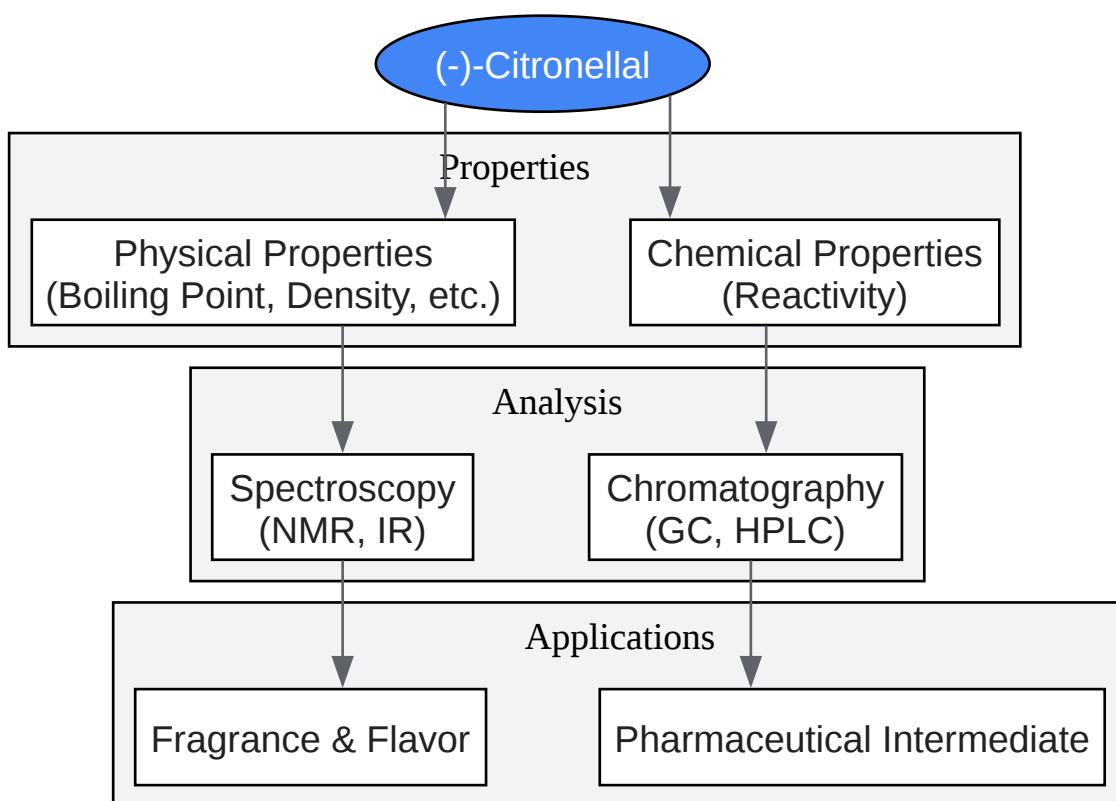
Caption: Key chemical transformations of **(-)-Citronellal**.



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Caption: Experimental workflow for the cyclization of **(-)-Citronellal**.





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